

solubility of IpOHA in different research solvents

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Compound of Interest

Compound Name: IpOHA

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An In-depth Technical Guide to the Solubility of Phloretic Acid

Introduction

This technical guide provides a comprehensive overview of the solubility of phloretic acid in various research solvents. Phloretic acid, also known as 3-(4-hydroxyphenyl)propanoic acid, is a phenolic compound of significant interest in biomedical research.^{[1][2]} It is a metabolite of flavonoids and is produced by the reduction of p-coumaric acid.^[1] This document is intended for researchers, scientists, and drug development professionals, offering detailed solubility data, experimental protocols, and insights into its biological pathways. It is important to note that the compound referred to as "IpOHA" or "Iso-p-hydroxy-phenyl-hydro-acrylic acid" is most likely Phloretic Acid, as it is a common synonym for Desaminotyrosine (DAT), which is structurally identical to tyrosine without the alpha-amino group.^[1]

Solubility of Phloretic Acid

The solubility of a compound is a critical parameter in drug discovery and development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. The solubility of phloretic acid has been determined in several common research solvents.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for phloretic acid in various solvents.

Solvent	Chemical Formula	Solubility	Molar Concentration (mM)	Method	Notes
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	100 mg/mL	601.76	Shake-Flask (Assumed)	Ultrasonic assistance may be required.[2]
Water (H ₂ O)	H ₂ O	33.33 mg/mL	200.57	Shake-Flask (Assumed)	Ultrasonic assistance may be required.[2]
Phosphate-Buffered Saline (PBS)	-	100 mg/mL	601.76	Shake-Flask (Assumed)	Clear solution; ultrasonic assistance needed.[2]
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	-	≥ 2.5 mg/mL	≥ 15.04	In Vivo Formulation Study	Clear solution.[2]

Qualitative Solubility Information

Phloretic acid is also reported to be soluble in ethanol, ether, and ethyl acetate, particularly in hot water.[3] Conversely, it is described as insoluble in benzene and chloroform.[3] Like other phenolic acids, its solubility is influenced by the polarity of the solvent, generally showing higher solubility in polar organic solvents.

Experimental Protocol: Determination of Equilibrium Solubility

The most widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method. This protocol outlines the general steps for determining the solubility of

phloretic acid in a given solvent, followed by quantification using High-Performance Liquid Chromatography (HPLC).

Principle

An excess amount of the solid compound is agitated in a solvent at a constant temperature for a sufficient period to reach equilibrium. The resulting saturated solution is then separated from the undissolved solid, and the concentration of the dissolved solute is measured using a suitable analytical technique.

Materials and Equipment

- Phloretic acid (solid)
- Solvent of interest
- Glass vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- HPLC system with a UV-Vis detector
- Volumetric flasks and pipettes
- Analytical balance

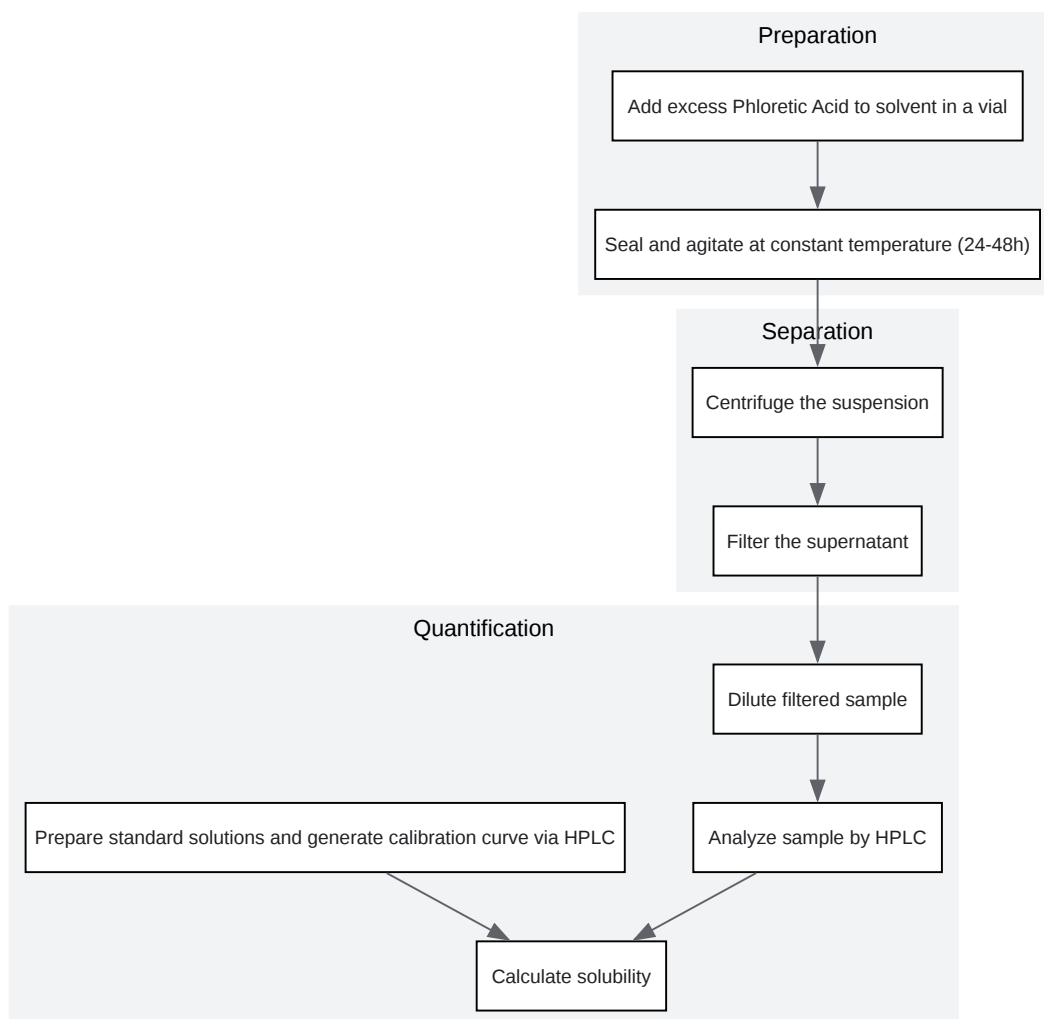
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of phloretic acid to a glass vial.
 - Add a known volume of the solvent to the vial.

- Seal the vial and place it in an orbital shaker or on a magnetic stirrer at a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a predetermined time (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After the equilibration period, remove the vial from the shaker.
 - Allow the suspension to settle for a short period.
 - To separate the undissolved solid, centrifuge the vial at a high speed (e.g., 10,000 rpm for 10 minutes).
 - Carefully withdraw the supernatant using a syringe and filter it through a syringe filter into a clean vial.
- Quantification by HPLC:
 - Prepare a series of standard solutions of phloretic acid of known concentrations in the solvent.
 - Develop a suitable HPLC method for the analysis of phloretic acid. A reversed-phase C18 column is often used for phenolic acids, with a mobile phase consisting of a mixture of acidified water and an organic solvent like acetonitrile or methanol.
 - Inject the standard solutions into the HPLC system to generate a calibration curve by plotting peak area versus concentration.
 - Dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Inject the diluted sample into the HPLC system and determine its concentration from the calibration curve.
 - Calculate the original solubility by multiplying the measured concentration by the dilution factor.

Experimental Workflow Diagram

Figure 1. Experimental Workflow for Solubility Determination



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Caption: A generalized workflow for determining equilibrium solubility using the shake-flask method.

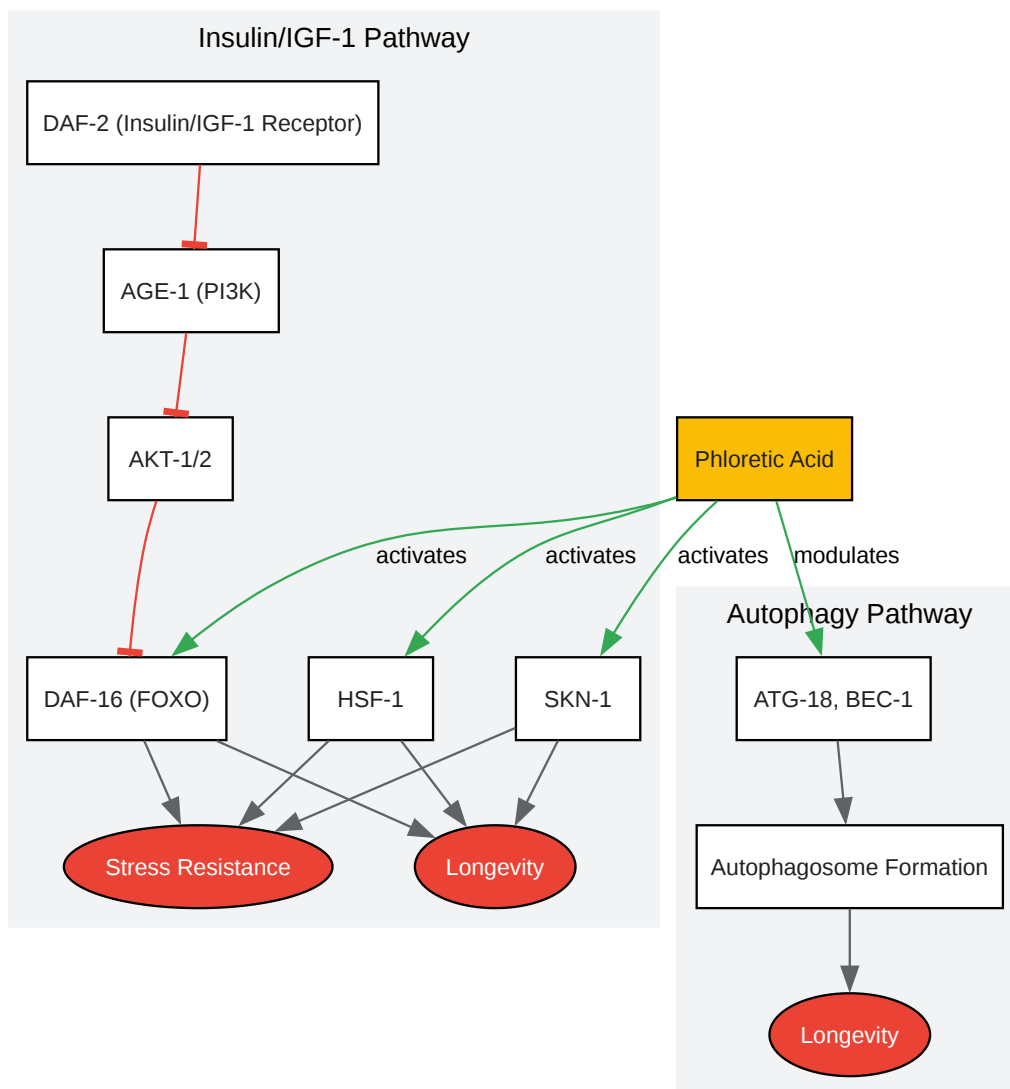
Biological Signaling Pathways

Phloretic acid has been shown to modulate key signaling pathways involved in stress resistance and longevity.

Insulin/IGF-1 and Autophagy Pathways

Research in *Caenorhabditis elegans* has demonstrated that phloretic acid enhances stress resistance and extends lifespan by interacting with the insulin/IGF-1 signaling pathway and inducing autophagy.^[4] Phloretic acid is hypothesized to activate the transcription factors DAF-16 (the nematode homolog of mammalian FOXO), HSF-1, and SKN-1, which are downstream of the insulin signaling pathway.^[4] Its life-extending effects are also dependent on the regulation of the autophagy pathway.^[4]

Figure 2. Phloretic Acid Signaling Pathway

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Caption: Phloretic acid's role in the Insulin/IGF-1 and Autophagy pathways.

Conclusion

This technical guide provides essential information on the solubility of phloretic acid, a compound with significant potential in various research fields. The provided data and protocols are intended to facilitate experimental design and interpretation for researchers working with this molecule. The elucidation of its involvement in key biological signaling pathways further underscores its importance as a subject of ongoing scientific investigation.

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